

Application Notes and Protocols for the Preparation of Lanthanum-Modified Biochar

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Compound of Interest

Compound Name: *Lanthanum nitrate*

Cat. No.: *B1212601*

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Introduction

Lanthanum-modified biochar is a highly effective and promising adsorbent for the removal of anionic pollutants, particularly phosphate, from aqueous solutions. The modification process introduces lanthanum species, primarily lanthanum hydroxides and oxides, onto the biochar surface. These lanthanum compounds exhibit a strong affinity for phosphate ions, leading to their removal through mechanisms such as precipitation, electrostatic attraction, and inner-sphere complexation[1][2]. This document provides detailed protocols for the preparation of lanthanum-modified biochar using **lanthanum nitrate**, intended for researchers, scientists, and professionals in environmental science and materials chemistry.

Experimental Protocols

Two primary methods for the synthesis of lanthanum-modified biochar are detailed below: the Impregnation-Pyrolysis Method and the Co-precipitation Method.

Protocol 1: Impregnation-Pyrolysis Method

This method involves the initial production of biochar, which is subsequently impregnated with a **lanthanum nitrate** solution and then pyrolyzed.

1. Materials and Reagents:

- Biomass feedstock (e.g., tea waste, sheep manure, tobacco sticks)

- Lanthanum (III) nitrate hexahydrate ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Deionized (DI) water

2. Biomass Pre-treatment:

- Wash the raw biomass with DI water to remove impurities.
- Dry the washed biomass in an oven at 105°C for 24 hours.
- Grind the dried biomass and sieve it to a uniform particle size (e.g., pass through a 60-mesh sieve)[3].

3. Biochar Production (Pyrolysis):

- Place the pre-treated biomass in a crucible and transfer it to a tube furnace.
- Pyrolyze the biomass under an inert nitrogen (N_2) atmosphere. The temperature and duration can be optimized based on the feedstock. A common condition is heating to 700°C for 1 hour[4].
- Allow the furnace to cool to room temperature and collect the resulting biochar.

4. Lanthanum Modification:

- Wash the biochar with a dilute acid (e.g., 0.1 M HCl) and then with DI water until the pH is neutral to clear the pore channels[3].
- Prepare a **lanthanum nitrate** solution of the desired concentration (e.g., 0.08 mol/L)[4].
- Immerse the prepared biochar in the **lanthanum nitrate** solution at a specific solid-to-liquid ratio (e.g., 1:25 g/mL)[4].

- Adjust the pH of the suspension to a specific value (e.g., 9-11) using NaOH solution to facilitate the precipitation of lanthanum hydroxide onto the biochar surface[3][4].
- Stir the mixture at a controlled temperature (e.g., 35°C) for several hours to ensure uniform impregnation[4].
- Separate the modified biochar by filtration.

5. Final Processing:

- Wash the lanthanum-modified biochar repeatedly with DI water to remove any unreacted **lanthanum nitrate**.
- Dry the final product in an oven at a moderate temperature (e.g., 60°C) for 24 hours.

Protocol 2: Co-precipitation Method

This protocol involves mixing the biomass directly with the **lanthanum nitrate** solution before pyrolysis.

1. Materials and Reagents:

- Biomass feedstock (e.g., dewatered sludge, invasive plants)
- Lanthanum (III) nitrate hexahydrate ($\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Deionized (DI) water

2. Biomass Pre-treatment:

- Dry the biomass feedstock (e.g., dewatered sludge) at 50°C[5].
- Grind and sieve the dried biomass to a uniform particle size.

3. Lanthanum Co-precipitation and Pyrolysis:

- Disperse the dried biomass powder in DI water.

- Add a specified amount of **lanthanum nitrate** to the suspension under stirring. The mass ratio of biomass to **lanthanum nitrate** can be varied (e.g., 5:1 to 5:15)[5].
- Continue to stir the mixture for approximately 3 hours at room temperature[5].
- Collect the resulting solid material by filtration and dry it in an oven at 50°C[5].
- Pyrolyze the dried lanthanum-biomass composite in a tube furnace under an N₂ atmosphere. A typical condition is heating to 600°C and holding for 3 hours[5].
- After cooling, the lanthanum-modified biochar is ready for use.

Data Presentation: Synthesis Parameters

The following tables summarize quantitative data from various studies on the preparation of lanthanum-modified biochar.

Table 1: Pyrolysis and Modification Conditions

| Biomass Source | Pyrolysis Temp. (°C) | Pyrolysis Time (h) | Lanthanum Salt | Modifier Conc. (mol/L) | Solid:Li liquid Ratio (g:mL) | Modification pH | Reference |
|------------------|----------------------|--------------------|-----------------------------------|------------------------|------------------------------|-----------------|-----------|
| Sheep Manure | 400 - 700 | 1 - 3 | LaCl ₃ | 0.2 - 0.6 | 1:50 | 8 - 11 | [3] |
| Tea Waste | 700 | 1 | La(NO ₃) ₃ | 0.08 | 1:25 | 9 | [4] |
| Dewatered Sludge | 600 | 3 | La(NO ₃) ₃ | - (Mass Ratio) | - | - | [5] |
| Tobacco Sticks | 500 | 1 | LaCl ₃ | 60% (mass conc.) | - | - | [6] |
| Sludge | 600 | - | La(NO ₃) ₃ | - | - | 3.0 | [1] |

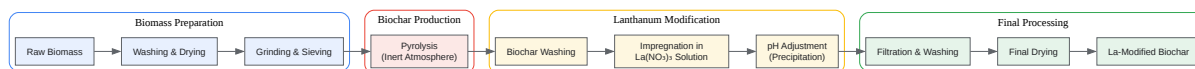
Table 2: Performance Characteristics of Lanthanum-Modified Biochar

| Biomass Source | Adsorbate | Max. Adsorption Capacity (mg/g) | BET Surface Area (m ² /g) | Reference |
|------------------|-----------|---------------------------------|--------------------------------------|-----------|
| Sludge | Phosphate | 140.24 | - | [1] |
| S. canadensis | Phosphate | 73.08 | 55.87 | [7] |
| Sheep Manure | Phosphate | 58.33 | 6 - 149 (unmodified) | [3] |
| Tea Waste | Fluoride | 47.47 | - | [4] |
| Dewatered Sludge | Phosphate | 152.77 | - | [5] |
| Sludge | Phosphate | 93.91 | - | [8] |
| Tobacco Sticks | Phosphate | 666.67 | - | [6] |

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the general workflow for preparing lanthanum-modified biochar via the impregnation method.

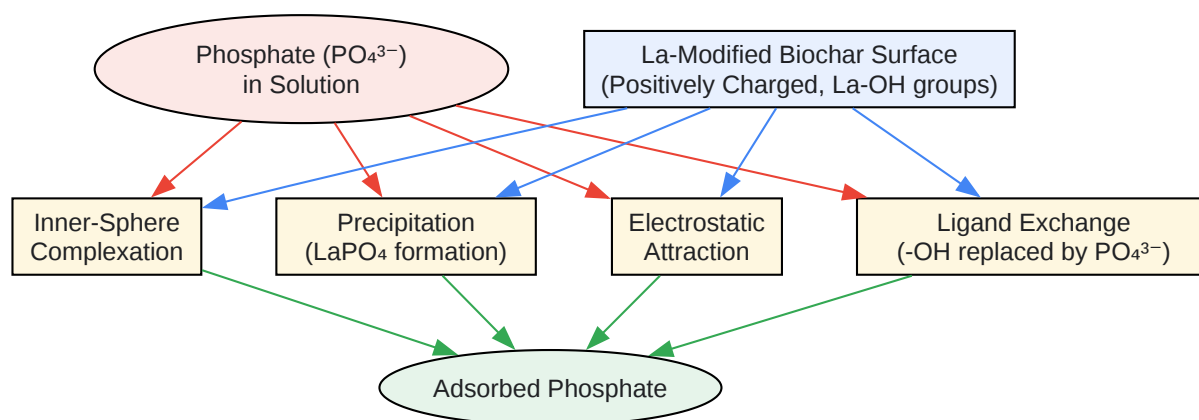


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Caption: Workflow for Lanthanum-Modified Biochar Preparation.

Adsorption Mechanism Pathway

The diagram below outlines the key mechanisms involved in phosphate adsorption by lanthanum-modified biochar.



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Caption: Phosphate Adsorption Mechanisms on La-Biochar.

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